

Calcium Thymidylate: Technical Specifications, Purity Grades, and Sourcing Guide

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Compound of Interest

Compound Name: 5'-Thymidylic acid calcium salt

Cat. No.: B13749850

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Executive Summary

Calcium Thymidylate (Calcium Thymidine-5'-monophosphate; dTMP-Ca) is a specialized nucleotide salt critical for pharmaceutical formulations and nutritional applications, particularly in infant formula where sodium load management is paramount. Unlike its more common disodium counterpart (CAS 33430-62-5), the calcium salt (CAS 3372-09-6) offers distinct stability and bioavailability profiles. This guide provides a technical deep-dive into the sourcing, quality control, and validation of dTMP-Ca, designed for drug development professionals requiring strict adherence to E-E-A-T (Experience, Expertise, Authoritativeness, and Trustworthiness) standards.

Part 1: Chemical Identity & Significance

The Calcium Advantage

While the disodium salt of thymidine monophosphate is the standard for laboratory reagents due to high water solubility, Calcium Thymidylate is the preferred choice in two specific high-stakes scenarios:

- Pediatric Nutrition: To mimic human breast milk nucleotides without exceeding renal sodium excretion limits in neonates.
- Pharmaceutical Formulation: As a calcium donor in specific drug delivery systems where sodium ion interference (common effect) must be minimized.

Chemical Specifications

- IUPAC Name: Calcium thymidine-5'-phosphate
- CAS Number: 3372-09-6 (Anhydrous); check specific CAS for hydrates (often variable).
- Molecular Formula: $C_{10}H_{13}CaN_2O_8P$
- Molecular Weight: ~360.27 g/mol (Anhydrous basis)
- Solubility: Lower than disodium salt; requires specific dissolution protocols (acidified environment or slow release) for bioavailability studies.

Part 2: Purity Grades & Critical Specifications

In drug development and high-end nutrition, "Purity" is not a single number. It is a matrix of attributes.^[1]

Grade Comparison Matrix

Feature	Reagent Grade	Food/Nutritional Grade (FCC)	Pharma Grade (API/Excipient)
Primary Use	R&D, Cell Culture	Infant Formula, Supplements	Clinical Drugs, Injectables
Assay (HPLC)	≥ 97.0%	≥ 98.0 - 102.0%	≥ 99.0%
Heavy Metals (Pb)	< 20 ppm	< 1 ppm (Strict)	< 0.5 ppm
Arsenic (As)	< 5 ppm	< 1 ppm	< 1 ppm
Residual Solvents	Not always tested	USP <467> / FCC limits	ICH Q3C Compliant
Endotoxins	Not specified	Not specified	< 0.25 EU/mg
Bioburden	Non-sterile	Low bioburden	Sterile / Low Endotoxin
Key Standard	Manufacturer Spec	Food Chemicals Codex (FCC)	USP / EP / JP



Expert Insight: Do not conflate Reagent Grade with Pharma Grade. Reagent grade often permits higher levels of heavy metals and residual solvents (methanol/ethanol) used in the crystallization process, which are toxicologically unacceptable in clinical formulations.

Critical Impurity Profile

When auditing a supplier, request a CoA (Certificate of Analysis) that explicitly quantifies:

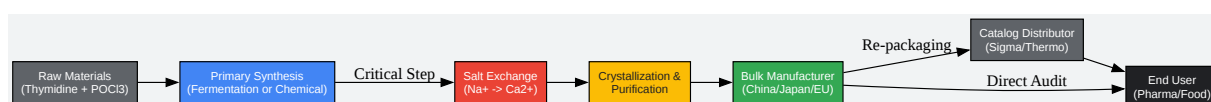
- Free Thymidine: Indicates hydrolysis of the phosphate group (degradation).
- Other Nucleotides (dCMP, dGMP): Cross-contamination from the synthesis or fermentation broth.

- Calcium Content: Stoichiometry must be 1:1. Deviations indicate incomplete salt formation or excess calcium chloride residues.

Part 3: Sourcing Strategy & Supplier Landscape

The market is bifurcated between Catalog Aggregators and Primary Manufacturers.

The Supply Chain Ecosystem



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Figure 1: Calcium Thymidylate Supply Chain. The "Salt Exchange" step is the critical control point for Calcium stoichiometry.

Supplier Categories

- Primary Nucleotide Manufacturers (The "Source"):
 - Examples: Yamasa Corp (Japan), Ajinomoto (Japan), Star Lake Bioscience (China), Meihua Group (China).
 - Pros: Full traceability, DMF (Drug Master File) availability, custom specs.
 - Cons: High Minimum Order Quantity (MOQ).
- High-Tier Distributors (The "Validators"):
 - Examples: Biosynth, Spectrum Chemical, Thermo Scientific Chemicals.
 - Pros: Validated supply chains, smaller pack sizes, local warehousing.
 - Cons: Higher unit cost.

Part 4: Analytical Quality Control Protocols

Trustworthiness in data comes from self-validating protocols. Below is the standard workflow for validating Calcium Thymidylate purity.

HPLC Purity Assay (Standard Protocol)

- Principle: Reverse-phase chromatography with ion-pairing or phosphate buffer to separate the polar nucleotide from free bases.

Method Parameters:

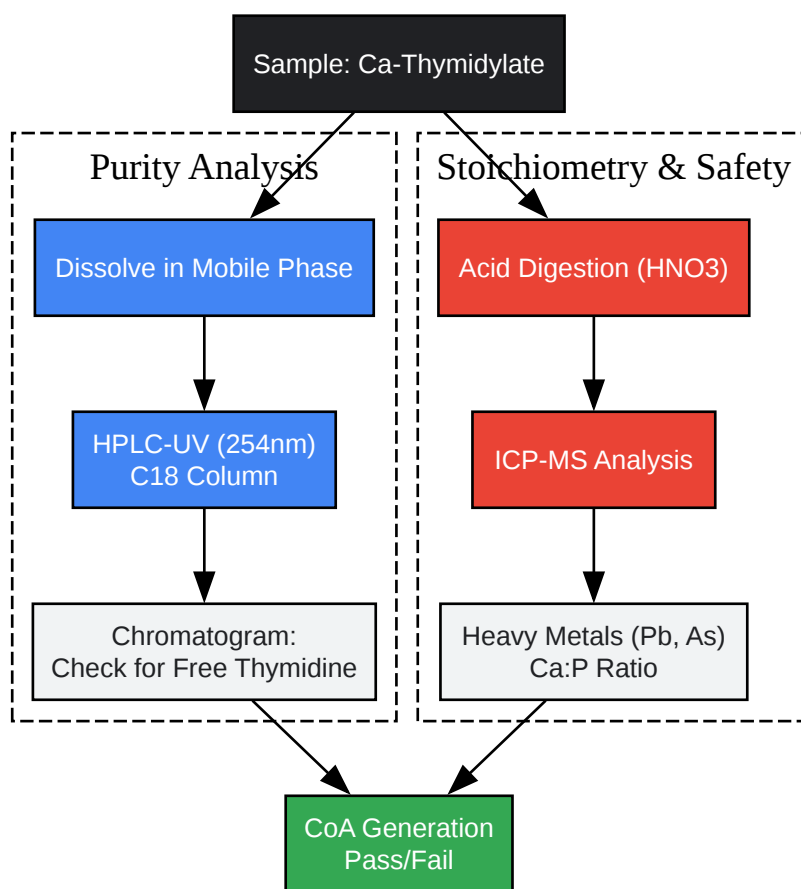
- Column: C18 (e.g., 250mm x 4.6mm, 5 μ m).
- Mobile Phase A: 0.1 M Potassium Dihydrogen Phosphate (pH 4.0).
- Mobile Phase B: Methanol (HPLC Grade).
- Gradient: Isocratic (typically 95% A / 5% B) or shallow gradient depending on impurity profile.
- Flow Rate: 1.0 mL/min.[2]
- Detection: UV @ 254 nm (max absorption for Thymidine).

Calcium Stoichiometry Validation (ICP-MS)

To ensure you have the Calcium salt and not a physical mix of Thymidylate and Calcium Chloride:

- Digest 50mg sample in Nitric Acid.
- Run ICP-MS (Inductively Coupled Plasma Mass Spectrometry).
- Calculate Molar Ratio: Ca (mol) / P (mol).
 - Acceptance Criteria: 0.95 - 1.05.

Analytical Workflow Diagram



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Figure 2: Analytical Quality Control Workflow ensuring both organic purity and inorganic safety.

Part 5: Stability & Handling

- Hygroscopicity: Calcium salts are generally less hygroscopic than sodium salts, but dTMP-Ca can still absorb moisture.
- Storage: -20°C is standard for long-term storage to prevent hydrolysis of the phosphoester bond.
- Handling: Use in a humidity-controlled environment ($<40\%$ RH).

References

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- PubChem. Calcium Thymidylate Compound Summary. National Center for Biotechnology Information. (Chemical structure and identifiers).
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- Sigma-Aldrich (Merck). Thymidine 5'-monophosphate Specification Sheet. (Baseline for reagent grade comparison).

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